

# rimocidin structure-activity relationship

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Rimocidin

CAS No.: 1393-12-0

Cat. No.: S541438

Get Quote

## Comparative Profile of Rimocidin

The table below summarizes key characteristics of **Rimocidin** and how it compares to other related polyene macrolide antifungals.

Property	Rimocidin	Amphotericin B	Nystatin	Natamycin
<b>Chemical Class</b>	Glycosylated Polyene Macrolide (GPM) [1]	Glycosylated Polyene Macrolide (GPM) [1]	Glycosylated Polyene Macrolide (GPM) [1]	Glycosylated Polyene Macrolide (GPM) [1]
<b>Core Mechanism of Action</b>	Ergosterol Sequestration ("Sterol Sponge") [1]	Ergosterol Sequestration ("Sterol Sponge") [1]	Ergosterol Sequestration ("Sterol Sponge") [1]	Ergosterol Sequestration ("Sterol Sponge") [1]
<b>Primary Application</b>	Agricultural antifungal; activity against plant pathogens like <i>Fusarium oxysporum</i> [2] [3]	Clinical; treatment of systemic fungal infections [1]	Clinical; primarily topical treatment of fungal infections [1]	Clinical & Food; topical ophthalmic use and food preservation [1]

Property	Rimocidin	Amphotericin B	Nystatin	Natamycin
<b>Key Structural Features</b>	Tetraene moiety; conserved polyene-hemiketal region; mycosamine sugar [1]	<i>trans</i> -Heptaene moiety; conserved polyene-hemiketal region; mycosamine sugar [1]	Tetraene moiety (similar to rimocidin); conserved polyene-hemiketal region; mycosamine sugar [1]	Tetraene moiety; conserved polyene-hemiketal region [1]
<b>Reported Yield (in <i>S. rimosus</i> M527)</b>	~100 mg/L (wild-type strain) [2]	N/A	N/A	N/A
<b>Yield Improvement Strategy</b>	Overexpression of pathway regulator <i>rimR2</i> (up to 81.8% increase) [4] [2]	N/A	N/A	N/A

## Experimental Data and Protocols

Here are methodologies from key studies on **Rimocidin** production and mechanism, which can support your own experimental work.

### Protocol for Yield Improvement via Regulatory Gene Overexpression

This experiment demonstrates a genetic strategy to enhance **Rimocidin** production [4] [2].

- **Objective:** To increase **Rimocidin** biosynthesis by overexpressing the positive pathway-specific regulator gene *rimR2*.
- **Methodology:**
  - **Strain Construction:** The *rimR2* gene in *Streptomyces rimosus* M527 was overexpressed using five different strong promoters (*permE*, *\*kasOp*, *SPL21*, *SPL57*, and the native promoter) to create recombinant strains.

- **Fermentation:** Strains were cultivated in shake flasks containing a defined liquid medium. The medium composition included glucose and lactose as carbon sources, yeast extract, and trace elements [5].
- **Analysis:** **Rimocidin** production was quantified using High-Performance Liquid Chromatography (HPLC). Transcriptional levels of biosynthetic genes were analyzed by RT-PCR.
- **Key Results:** The strain M527-KR, with *rimR2* under the *kasOp* promoter, showed the highest yield increase of **81.8%** compared to the wild-type strain. This was correlated with elevated transcriptional levels of the *\*rim* gene cluster [2].

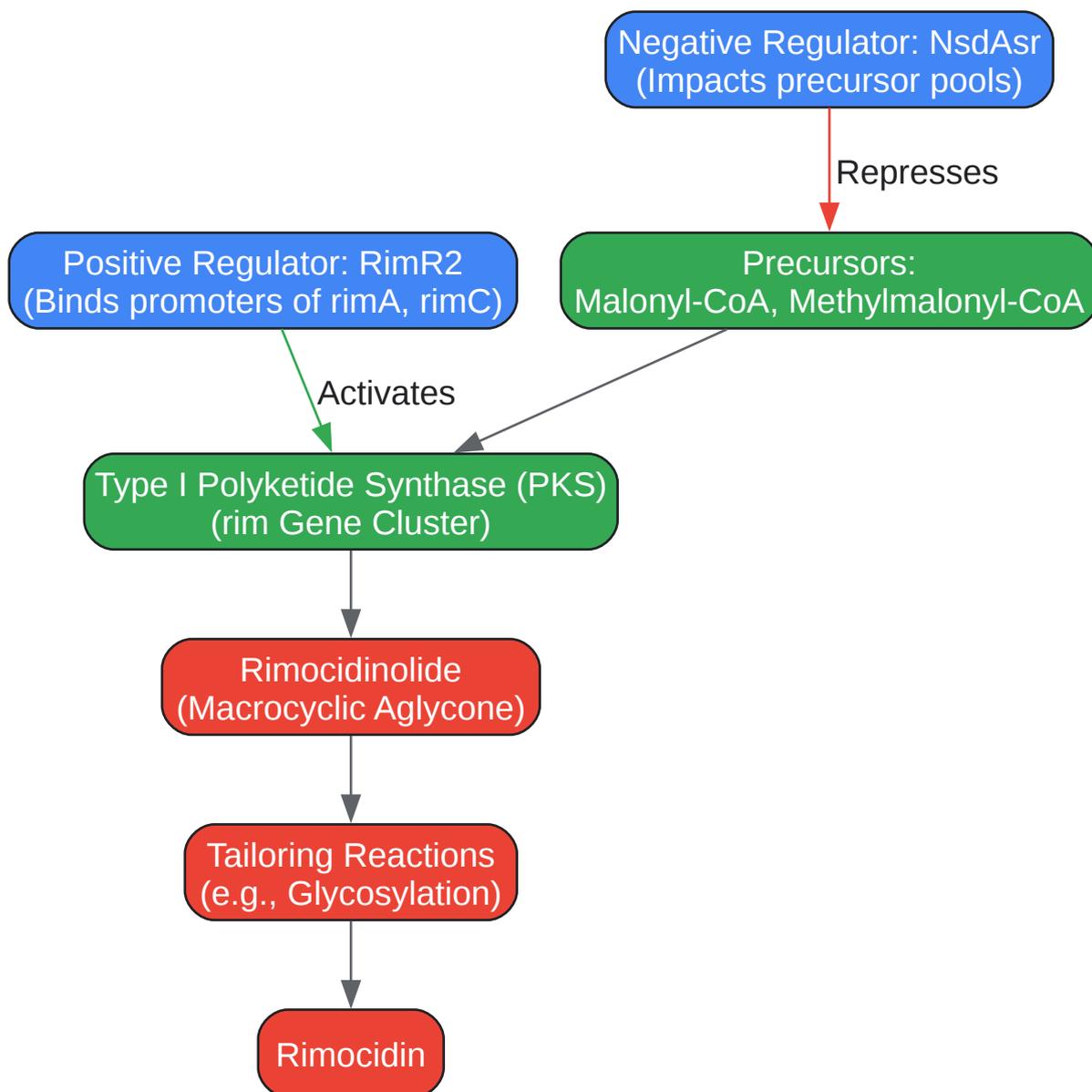
## Protocol for Investigating the Conserved "Sterol Sponge" Mechanism

This series of experiments establishes a unifying mechanism of action for **Rimocidin** and other GPMs [1].

- **Objective:** To test the hypothesis that **Rimocidin** kills fungi via extramembranous ergosterol sequestration, a mechanism conserved across GPMs.
- **Methodology:**
  - **Ergosterol Sequestration Assay:** The ability of **Rimocidin** to form complexes with ergosterol was tested in vitro.
  - **Fungicidal Activity Assay:** The antifungal activity of **Rimocidin** was measured against target fungi. In a key experiment, **Rimocidin** was pre-complexed with exogenous ergosterol to saturate its binding sites before being applied to fungi.
- **Key Results:** Pre-complexation with ergosterol significantly reduced **Rimocidin**'s fungicidal activity. This indicates that its antifungal action depends on its capacity to bind and sequester ergosterol from the fungal membrane, supporting the "sterol sponge" model [1].

## Biosynthesis and Regulation Workflow

The diagram below outlines the biosynthetic pathway of **Rimocidin** and its key regulatory controls based on current research.



[Click to download full resolution via product page](#)

### ***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Sterol Sponge Mechanism Is Conserved for Glycosylated ... [pmc.ncbi.nlm.nih.gov]

2. Identification of RimR2 as a positive pathway-specific ... [microbialcellfactories.biomedcentral.com]
3. Study on the regulatory mechanism of NsdA sr on rimocidin ... [microbialcellfactories.biomedcentral.com]
4. Identification of RimR2 as a positive pathway-specific ... [pubmed.ncbi.nlm.nih.gov]
5. Changing the Inoculum Type From Preculture to Spore ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [rimocidin structure-activity relationship]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b541438#rimocidin-structure-activity-relationship]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com